

Molecular weight and formula of 4-Methyl-4-nonanol

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Compound of Interest

Compound Name: 4-Methyl-4-nonanol

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An In-depth Technical Guide to **4-Methyl-4-nonanol**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical and physical properties of **4-Methyl-4-nonanol**, a tertiary alcohol with potential applications in various fields of chemical research. The document details its molecular characteristics, physical data, and outlines established methodologies for its synthesis and analysis. While the biological activity of this specific isomer is not extensively documented, this guide also explores the known roles of related isomers as insect pheromones and discusses the general principles of insect olfactory signaling as a potential framework for future investigation.

Chemical and Physical Properties

4-Methyl-4-nonanol is a ten-carbon tertiary alcohol. Its core chemical and physical characteristics are summarized below, providing essential data for experimental design and application.[\[1\]](#)[\[2\]](#)

Property	Value	Reference
Molecular Formula	C ₁₀ H ₂₂ O	[1][2]
Molecular Weight	158.28 g/mol	[1][2]
CAS Number	23418-38-4	[2]
Appearance	Colorless Liquid (estimated)	
Boiling Point	213.4 °C (estimated)	
Melting Point	-1.53 °C (estimated)	
Density	0.8260 g/cm ³ (estimated)	
Refractive Index	1.4330 (estimated)	
IUPAC Name	4-methylnonan-4-ol	[1]
Synonyms	n-Pentyl methyl n-propyl carbinol	[2]

Synthesis Protocol: Grignard Reaction

The synthesis of tertiary alcohols such as **4-Methyl-4-nonanol** is commonly achieved through a Grignard reaction.[3][4] This method involves the nucleophilic addition of a Grignard reagent to a ketone. Two potential pathways for the synthesis of **4-Methyl-4-nonanol** are outlined below.

Pathway A: Reaction of methylmagnesium bromide with 4-nonenone. Pathway B: Reaction of butylmagnesium bromide with 2-pentanone.

Below is a detailed experimental protocol based on the Grignard synthesis of a structurally similar tertiary alcohol, which can be adapted for **4-Methyl-4-nonanol**.[5]

Materials:

- Magnesium turnings
- Anhydrous diethyl ether

- Alkyl halide (e.g., bromomethane for Pathway A or 1-bromobutane for Pathway B)
- Ketone (4-nonenone for Pathway A or 2-pentanone for Pathway B)
- 1 M Sulfuric acid
- Drying agent (e.g., anhydrous sodium sulfate)

Procedure:

- Grignard Reagent Preparation:
 - Set up a flame-dried three-necked flask equipped with a reflux condenser, a dropping funnel, and a magnetic stirrer. All glassware must be scrupulously dry.[5][6]
 - Place magnesium turnings in the flask.
 - Add a solution of the appropriate alkyl halide in anhydrous diethyl ether to the dropping funnel.
 - Add a small portion of the alkyl halide solution to the magnesium turnings to initiate the reaction. The reaction may require gentle warming.[5]
 - Once initiated, add the remaining alkyl halide solution dropwise to maintain a gentle reflux. [5]
 - After the addition is complete, continue stirring until the magnesium has mostly reacted.[5]
- Reaction with Ketone:
 - Cool the Grignard reagent solution in an ice bath.
 - Dissolve the corresponding ketone in anhydrous diethyl ether and add it to the dropping funnel.
 - Add the ketone solution dropwise to the stirred, cooled Grignard reagent.[5]
 - After the addition is complete, allow the mixture to stir at room temperature.[5]

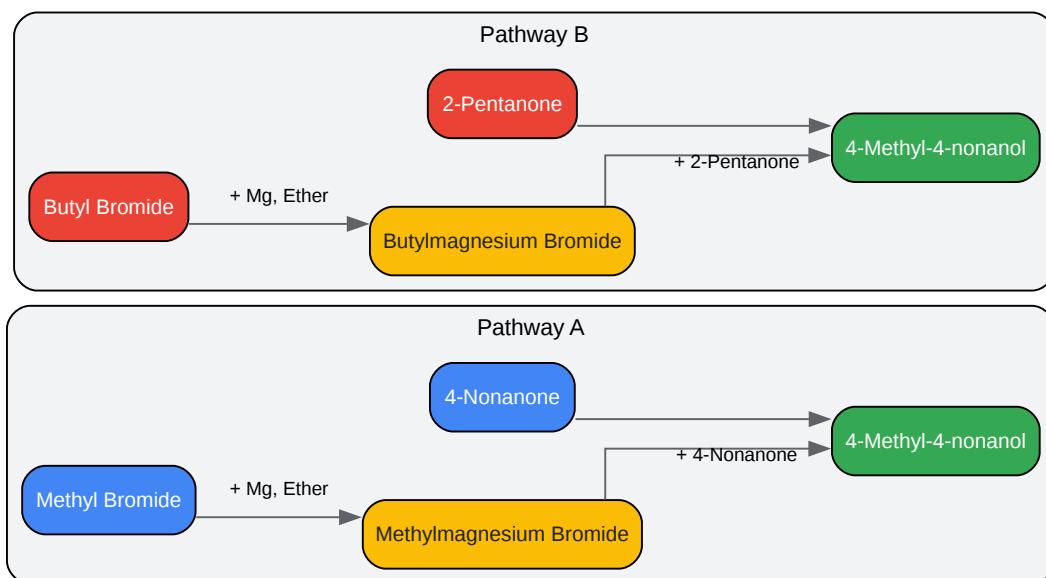
- Work-up:

- Cool the reaction mixture in an ice bath and slowly quench the reaction by adding 1 M sulfuric acid.[\[5\]](#)
- Transfer the mixture to a separatory funnel. Separate the organic layer and extract the aqueous layer with diethyl ether.
- Combine the organic layers, wash with brine, and dry over an anhydrous drying agent.
- Remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.

- Purification:

- The crude **4-Methyl-4-nonanol** can be purified by fractional distillation under reduced pressure.

Synthesis of 4-Methyl-4-nonanol via Grignard Reaction

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Caption: Alternative Grignard reaction pathways for the synthesis of **4-Methyl-4-nonanol**.

Analytical Protocols

Accurate characterization of **4-Methyl-4-nonanol** is crucial for quality control and research purposes. The following are standard analytical techniques that can be employed.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation, identification, and quantification of volatile compounds like **4-Methyl-4-nonanol**.

Sample Preparation:

- Liquid Samples: Dilute the sample in a suitable solvent (e.g., dichloromethane or hexane). For complex matrices, a liquid-liquid extraction may be necessary.
- Derivatization: For improved chromatographic performance and detection, derivatization to form a trimethylsilyl (TMS) ether can be performed using reagents like N,O-bis(trimethylsilyl)trifluoroacetamide (BSTFA). This is particularly useful for polar compounds like alcohols.

Instrumentation and Parameters (General):

- GC Column: A non-polar or mid-polar capillary column (e.g., DB-5ms or equivalent) is typically suitable for the analysis of alcohols.
- Injector: Split/splitless injector, with an injection temperature of ~250 °C.
- Oven Program: A temperature gradient program, for example, starting at 40 °C and ramping up to 250 °C, can be optimized for separation.
- MS Detector: Electron ionization (EI) at 70 eV is standard. The mass spectrum of tertiary alcohols may show a weak or absent molecular ion peak, with characteristic fragmentation patterns including the loss of water ([M-18]) and alkyl groups.^[7]

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed structural information.

Sample Preparation:

- Dissolve a small amount of the purified **4-Methyl-4-nonanol** in a deuterated solvent (e.g., CDCl₃).
- Add a small amount of tetramethylsilane (TMS) as an internal standard.

Expected Spectra:

- ^1H NMR: The spectrum will show characteristic signals for the different proton environments in the molecule. The hydroxyl proton will appear as a singlet, and its chemical shift can vary with concentration and temperature. The methyl and methylene protons will appear as multiplets in the aliphatic region.
- ^{13}C NMR: The spectrum will show distinct signals for each of the ten carbon atoms in the molecule, providing confirmation of the carbon skeleton.

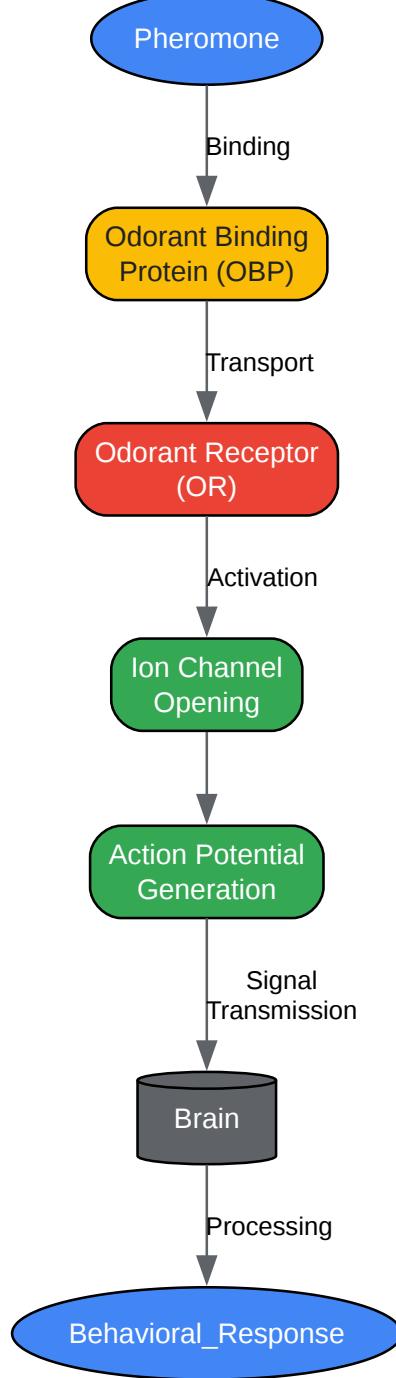
Biological Activity and Signaling Pathways

While the specific biological activity of **4-Methyl-4-nonanol** is not well-established in the scientific literature, related isomers are known to function as insect pheromones. For instance, 4-methyl-5-nonanol is a component of the aggregation pheromone of the red palm weevil and the sugarcane weevil.^{[8][9]} Additionally, (4R)-(+)-4-methyl-1-nonanol has been identified as a female-produced sex pheromone of the yellow mealworm beetle, *Tenebrio molitor*.^[10]

These compounds exert their effects by interacting with specific olfactory receptors in insects. The general mechanism of insect olfaction involves the detection of volatile chemical cues by olfactory sensory neurons (OSNs) located in the insect's antennae and maxillary palps.

The binding of a pheromone molecule to an odorant receptor (OR) on the surface of an OSN can trigger a signaling cascade, leading to the opening of ion channels and the generation of an action potential. This signal is then transmitted to the antennal lobe of the insect's brain for processing, ultimately leading to a behavioral response, such as attraction to a mate or a food source.

Generalized Insect Olfactory Signaling Pathway

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Caption: A potential olfactory signaling pathway in insects for pheromone detection.

Conclusion

4-Methyl-4-nonanol is a tertiary alcohol with well-defined chemical and physical properties. Standard organic synthesis techniques, such as the Grignard reaction, provide a reliable means for its preparation. Its analysis can be effectively performed using modern analytical methods like GC-MS and NMR spectroscopy. While its specific biological role remains an area for further investigation, the established pheromonal activity of its isomers suggests that **4-Methyl-4-nonanol** could be a valuable compound for research in chemical ecology and the development of novel pest management strategies. This guide provides a solid foundation of technical information to support such future research endeavors.

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